Application Note: 4-Fluoro-N-methyl-3-nitrobenzenesulfonamide in Advanced Material Synthesis

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Compound of Interest	
Compound Name:	*4-fluoro-N-methyl-3-nitrobenzenesulfonamide*
CAS No.:	*1041598-53-1*
Cat. No.:	*B2574035*

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Part 1: Executive Summary & Technical Rationale

4-Fluoro-N-methyl-3-nitrobenzenesulfonamide (CAS: 1041598-53-1) is a specialized fluorinated building block that serves as a high-reactivity scaffold for constructing functional materials. Unlike generic intermediates, this molecule possesses a unique "Push-Pull-Click" architecture that makes it indispensable for precision material engineering.

The "Push-Pull-Click" Mechanism

The utility of this compound in material science is dictated by the electronic synergy between its three functional groups on the benzene ring:

- The "Click" Handle (C4-Fluorine): The fluorine atom is highly activated for Nucleophilic Aromatic Substitution (

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). The electron-withdrawing nature of the ortho-nitro group and the para-sulfonamide group creates a strong dipole, making the C4 position highly electrophilic. This allows for rapid, "click-like" conjugation with amine- or thiol-terminated polymers under mild conditions.

- The "Switch" (C3-Nitro Group): Initially, the nitro group serves as an electron-withdrawing activator. However, post-conjugation, it can be reduced to an amine (aniline). This transforms the site from an electron acceptor to a donor, enabling the synthesis of polybenzimidazoles (PBIs)—a class of materials known for extreme thermal stability and proton conductivity (used in fuel cells).

- The "Anchor" (C1-Sulfonamide): The N-methyl sulfonamide moiety provides chemical stability and hydrogen-bonding capability. It often acts as a polarity tuner in polymer matrices or as a pharmacophore linker in drug-eluting stents and hydrogels.

Key Applications in Material Science[1]

- High-Performance Polymers: Precursor for benzimidazole-based resins used in aerospace composites.

- Surface Functionalization: Covalent grafting of sensing motifs onto amine-functionalized silica, graphene oxide, or metal-organic frameworks (MOFs).

- Optoelectronic Materials: Synthesis of push-pull chromophores where the sulfonamide acts as an acceptor and the substituted amine acts as a donor.

Part 2: Experimental Protocols

Protocol A: Grafting onto Amine-Functionalized Polymers

Objective: To covalently attach the nitro-sulfonamide motif to a polymer backbone (e.g., amine-terminated PEG or chitosan) for surface modification.

Mechanism: The terminal amine of the polymer attacks the C4 position, displacing fluoride.

Materials:

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- Reagent: **4-Fluoro-N-methyl-3-nitrobenzenesulfonamide** (1.2 equivalents relative to amine groups).[1]
- Substrate: Amine-terminated Polymer (e.g., PEG-NH2, MW 2000).
- Base: Triethylamine (Et3N) or Diisopropylethylamine (DIPEA).
- Solvent: Anhydrous DMF or DMSO (polar aprotic solvents accelerate

).

Step-by-Step Procedure:

- Dissolution: Dissolve 1.0 mmol of the amine-polymer in 5 mL of anhydrous DMF under nitrogen atmosphere.
- Activation: Add 2.0 mmol (278 µL) of Et3N to the solution. Stir for 10 minutes at room temperature to ensure deprotonation of ammonium species.
- Addition: Add 1.2 mmol (approx. 281 mg) of **4-Fluoro-N-methyl-3-nitrobenzenesulfonamide** as a solid or predissolved in 1 mL DMF.
- Reaction: Heat the mixture to 60°C for 4-6 hours.
  - Note: The solution often turns yellow/orange, indicating the formation of the aniline derivative (chromophore formation).
- Quenching & Purification: Cool to room temperature. Precipitate the polymer by pouring the reaction mixture into cold diethyl ether (or appropriate non-solvent for the polymer).
- Validation: Filter, wash with water (to remove fluoride salts), and dry under vacuum.

Self-Validating Checkpoint:

- 1H NMR: Look for the disappearance of the aromatic signals of the starting fluoride (typically doublets around 7.5-8.5 ppm) and the appearance of upshifted signals corresponding to the aniline product.

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- 19F NMR: Complete disappearance of the aryl-fluoride signal (approx. -100 to -110 ppm).

Protocol B: Reduction to Benzimidazole Precursor (Post-Grafting)

Objective: Convert the nitro group to an amine to enable cross-linking or cyclization (forming benzimidazole).

Materials:

- Substrate: Nitro-functionalized polymer (from Protocol A).
- Catalyst: 10% Pd/C or Raney Nickel.
- Hydrogen Source: H2 balloon or Ammonium Formate (transfer hydrogenation).
- Solvent: Ethanol/THF (1:1).

Step-by-Step Procedure:

- Setup: Dissolve the nitro-polymer in Ethanol/THF. Add 10 wt% of Pd/C catalyst.
- Reduction: Purge with H2 gas (balloon pressure) and stir vigorously at room temperature for 12 hours.
    - Alternative: Add 5 equivalents of ammonium formate and heat to 60°C for 1 hour (safer, no gas cylinder required).
- Filtration: Filter through a Celite pad to remove the catalyst.
- Isolation: Concentrate the filtrate to obtain the ortho-diamine polymer.
- Cyclization (Optional): React with a carboxylic acid derivative or aldehyde at high temperature (140°C+) to close the imidazole ring, locking in thermal stability.

Part 3: Data Visualization & Logic

Figure 1: The "Push-Pull-Click" Reaction Pathway

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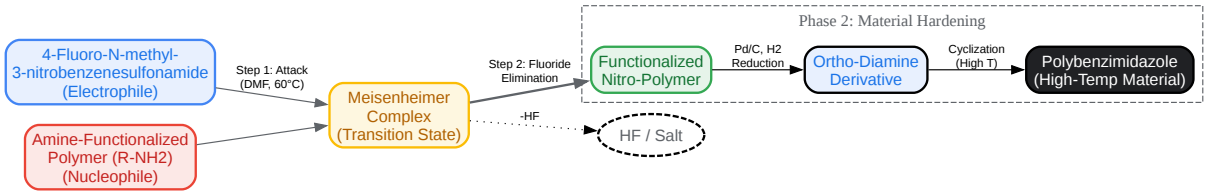
This diagram illustrates the transformation from the fluorinated precursor to the final functional material.



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Caption: Figure 1. Reaction logic flow from raw reagent to high-performance benzimidazole material via

and reduction.

Table 1: Comparative Reactivity & Properties

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Property	4-Fluoro-N-methyl-3-nitrobenzenesulfonamide	4-Fluoro-3-nitrobenzenesulfonamide (Unmethylated)	Relevance to Materials
Solubility	High in organic solvents (DCM, THF)	Moderate (H-bonding leads to aggregation)	N-Methyl variant is superior for solution-phase polymer synthesis.
Acidity	Non-acidic sulfonamide nitrogen	Acidic proton on sulfonamide (pKa ~10)	N-Methyl prevents side reactions with bases used in .
Reactivity	High (active)	High (active)	Both are excellent electrophiles.
Thermal Stability	Moderate (<200°C)	Moderate	Precursor stability allows for melt-processing in some resins.

Part 4: References

- Dana-Farber Cancer Institute. (2021).[2] Patent WO2021/133896: Synthesis of Exemplary Compounds (Compound 3).[2] World Intellectual Property Organization. Retrieved October 26, 2025, from [Link]

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Sources

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- 2. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
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